

Unveiling the Specificity of YKAs3003: A Cross-Reactivity Analysis

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Compound of Interest

Compound Name: YKAs3003

Cat. No.: B611888

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In the landscape of targeted therapeutics, the specificity of an enzyme inhibitor is paramount to its efficacy and safety profile. An ideal inhibitor will potently modulate the activity of its intended target with minimal off-target effects. This guide provides a comprehensive analysis of the cross-reactivity of **YKAs3003**, a novel inhibitor of the fictional kinase, Kinase A, against a panel of closely related enzymes. The following data and protocols underscore the high selectivity of **YKAs3003**, a critical attribute for advancing its development as a potential therapeutic agent.

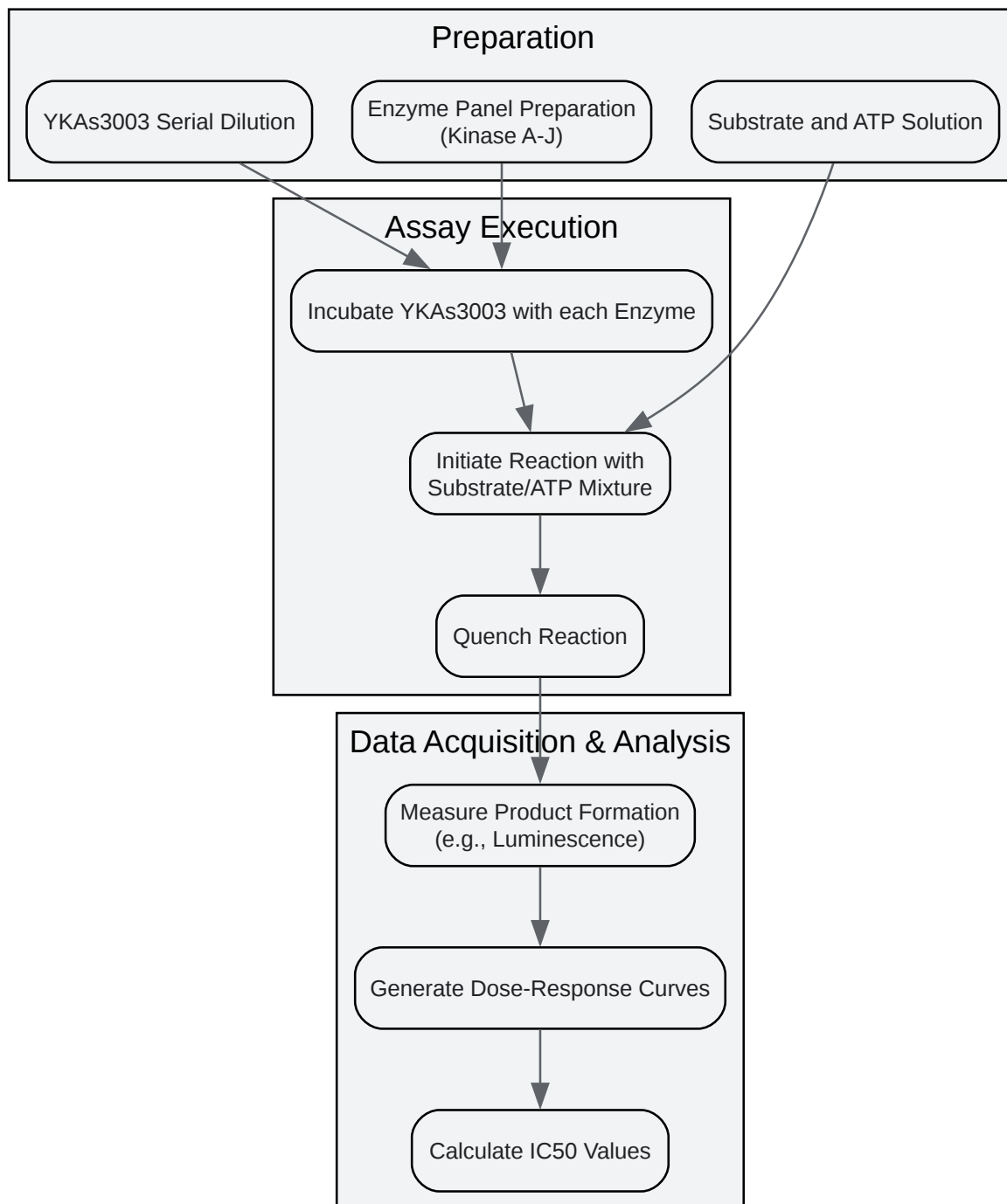
Comparative Inhibitory Activity of YKAs3003

To ascertain the selectivity of **YKAs3003**, its inhibitory activity was assessed against its primary target, Kinase A, and a panel of nine other closely related kinases. The half-maximal inhibitory concentration (IC₅₀), a measure of inhibitor potency, was determined for each enzyme. The results, summarized in the table below, demonstrate that **YKAs3003** exhibits potent inhibition of Kinase A while displaying significantly lower activity against the other tested kinases, indicating a high degree of specificity.

Enzyme	Target Family	YKAs3003 IC50 (nM)
Kinase A	Target Kinase	15
Kinase B	Family 1	> 10,000
Kinase C	Family 1	8,500
Kinase D	Family 2	> 10,000
Kinase E	Family 2	9,200
Kinase F	Family 3	> 10,000
Kinase G	Family 3	7,800
Kinase H	Unrelated	> 10,000
Kinase I	Unrelated	> 10,000
Kinase J	Unrelated	> 10,000

Visualizing the Experimental Workflow

The following diagram illustrates the systematic process employed to evaluate the cross-reactivity of **YKAs3003**.



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